

solubility of 3',5'-Dichloroacetophenone in organic solvents

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Compound of Interest

Compound Name: 3',5'-Dichloroacetophenone

Cat. No.: B1302680

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An In-depth Technical Guide to the Solubility of **3',5'-Dichloroacetophenone** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility of **3',5'-Dichloroacetophenone** in organic solvents. Although quantitative solubility data for this compound is not readily available in published literature, this document consolidates qualitative solubility information, explores the key physicochemical factors governing its solubility, and offers detailed experimental protocols for its determination. This guide is intended to be a valuable resource for researchers, scientists, and professionals in drug development who are working with **3',5'-Dichloroacetophenone**, enabling them to make informed decisions regarding solvent selection and handling.

Introduction to 3',5'-Dichloroacetophenone

3',5'-Dichloroacetophenone is a substituted aromatic ketone with the chemical formula $C_8H_6Cl_2O$. It is a solid at room temperature and is utilized as an intermediate in the synthesis of various organic compounds, including pharmaceuticals and agrochemicals.^[1] Understanding its solubility in different organic solvents is crucial for its application in chemical reactions, purification processes, and formulation development.

Physicochemical Properties:

Property	Value	Reference
CAS Number	14401-72-0	[2]
Molecular Formula	C ₈ H ₆ Cl ₂ O	[2]
Molecular Weight	189.04 g/mol	[2]
Melting Point	26 °C	[2]
Boiling Point	107 °C	[2]
Density	1.304 g/cm ³	[2]

Qualitative Solubility of 3',5'-Dichloroacetophenone

While specific quantitative data is scarce, qualitative information indicates that **3',5'-Dichloroacetophenone** is soluble in several common organic solvents.

Table of Qualitative Solubility:

Solvent	Solubility	Reference
Ethyl Acetate	Soluble	[1][2]
Chloroform	Soluble	[1][2]
Benzene	Soluble	[1][2]

This solubility profile is consistent with the general principle of "like dissolves like." **3',5'-Dichloroacetophenone** is a moderately polar molecule, and its solubility in these solvents can be attributed to favorable intermolecular interactions.

Factors Influencing Solubility

The solubility of **3',5'-Dichloroacetophenone** in a given organic solvent is governed by a combination of factors related to both the solute and the solvent.

Molecular Structure of 3',5'-Dichloroacetophenone

- **Polarity:** The presence of the polar carbonyl group (C=O) and the two chlorine atoms imparts a degree of polarity to the molecule. This allows for dipole-dipole interactions with polar solvents.
- **Aromatic Ring:** The nonpolar benzene ring is a significant feature of the molecule. This aromatic ring favors interactions with nonpolar or moderately polar aromatic solvents through van der Waals forces and potential π - π stacking.
- **Substituent Effects:** The two chlorine atoms are electron-withdrawing groups, which can influence the electron distribution within the aromatic ring and the polarity of the molecule, thereby affecting its interaction with solvent molecules.

Solvent Properties

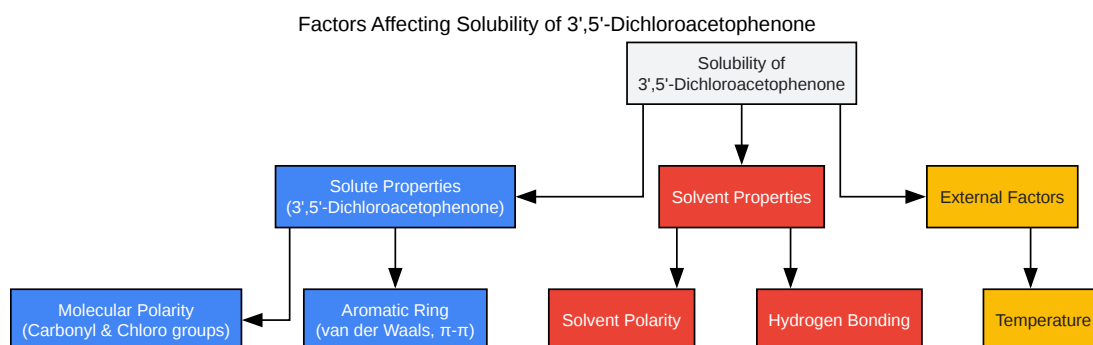
- **Polarity:** Solvents with polarities similar to that of **3',5'-Dichloroacetophenone** are likely to be effective at dissolving it. A solvent's polarity is often quantified by its dielectric constant.
- **Hydrogen Bonding Capability:** **3',5'-Dichloroacetophenone** can act as a hydrogen bond acceptor at the carbonyl oxygen. Protic solvents (those that can donate a hydrogen bond, e.g., alcohols) may exhibit enhanced solubility due to this interaction.
- **Dispersion Forces:** Nonpolar solvents will primarily interact with the nonpolar aromatic ring of **3',5'-Dichloroacetophenone** through London dispersion forces.

Temperature

For most solid solutes dissolving in liquid solvents, solubility increases with temperature. This is because the dissolution process is often endothermic, and increasing the temperature provides the energy needed to overcome the lattice energy of the solid and the intermolecular forces within the solvent.

Pressure

For solid and liquid solutes, the effect of pressure on solubility is generally negligible.



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Caption: Logical relationship of factors affecting solubility.

Experimental Protocols for Solubility Determination

A standardized experimental protocol is essential for obtaining reliable and reproducible solubility data. The following outlines a general method for determining the solubility of **3',5'-Dichloroacetophenone**.

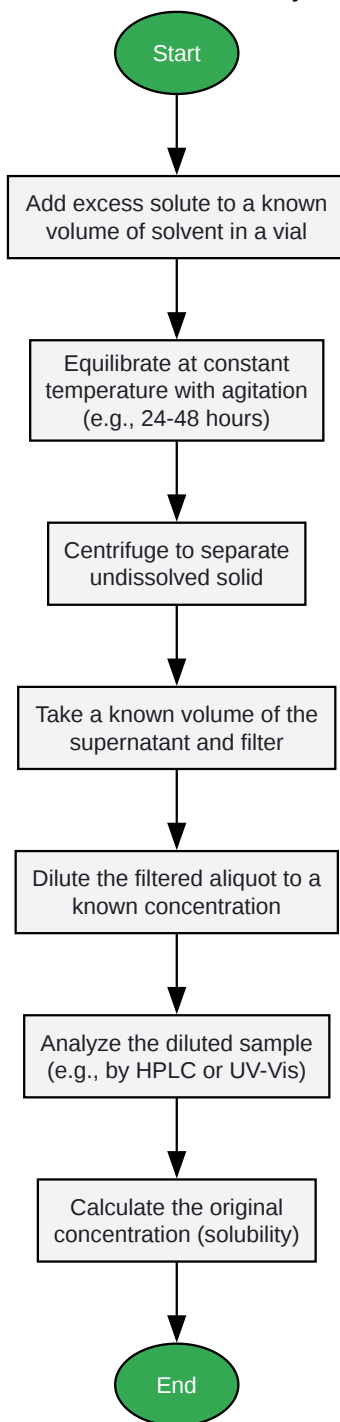
Materials and Equipment

- **3',5'-Dichloroacetophenone** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance (± 0.1 mg)
- Thermostatic shaker or water bath
- Centrifuge

- Volumetric flasks and pipettes
- HPLC or UV-Vis spectrophotometer
- Syringe filters (e.g., 0.45 μm PTFE)

Experimental Workflow

Experimental Workflow for Solubility Determination



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Caption: Experimental workflow for solubility determination.

Detailed Methodology

- **Preparation:** Prepare saturated solutions by adding an excess amount of **3',5'-Dichloroacetophenone** to a known volume of the selected organic solvent in a sealed vial.
- **Equilibration:** Place the vials in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C). Agitate the samples for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, centrifuge the vials at a high speed to pellet the undissolved solid.
- **Sampling:** Carefully withdraw a known volume of the clear supernatant using a calibrated pipette. Immediately filter the aliquot through a syringe filter to remove any remaining solid particles.
- **Dilution:** Accurately dilute the filtered aliquot with the same solvent to a concentration that falls within the linear range of the analytical method.
- **Analysis:** Analyze the concentration of **3',5'-Dichloroacetophenone** in the diluted sample using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) or UV-Visible Spectroscopy.
- **Calculation:** Calculate the solubility of **3',5'-Dichloroacetophenone** in the solvent at the specified temperature using the following formula:

$$\text{Solubility (g/L)} = (\text{Concentration of diluted sample (g/L)}) \times (\text{Dilution factor})$$

Conclusion

While quantitative solubility data for **3',5'-Dichloroacetophenone** in organic solvents is not widely published, a qualitative understanding of its solubility, combined with a theoretical appreciation of the influencing factors, provides a strong foundation for its practical application. The compound is generally soluble in moderately polar organic solvents such as ethyl acetate, chloroform, and benzene. For applications requiring precise solubility values, the experimental protocols detailed in this guide can be employed to generate reliable data. This information is

critical for the effective use of **3',5'-Dichloroacetophenone** in research, development, and manufacturing processes within the pharmaceutical and chemical industries.

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References

- 1. CAS 14401-72-0: 3',5'-Dichloroacetophenone | CymitQuimica [cymitquimica.com]
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